

Application Note: Boc-D-Val-OMe as Intermediate for Chiral Amino Alcohols

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Compound of Interest

Compound Name: *N-tert-Butoxycarbonyl-D-valine methyl ester*
Cat. No.: *B13391599*

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Part 1: Core Directive & Strategic Overview

Abstract

Boc-D-Valine Methyl Ester (Boc-D-Val-OMe) serves as a pivotal "chiral pool" starting material in the synthesis of enantiopure amino alcohols. These motifs are ubiquitous in pharmacophores (e.g., protease inhibitors) and chiral auxiliaries (e.g., Evans auxiliaries, oxazolines). This guide moves beyond basic catalog data to provide a divergent synthetic strategy. We detail the transformation of this single ester into primary, secondary, and tertiary chiral amino alcohols, emphasizing stereochemical integrity and scalable protocols.

The Divergent Synthetic Logic

The utility of Boc-D-Val-OMe lies in its ability to undergo controlled nucleophilic substitution or reduction while maintaining the integrity of the

-chiral center.

- Pathway A (Reductive): Conversion to Boc-D-Valinol (Primary Alcohol). Used for peptide isosteres and organocatalysts.

- Pathway B (Nucleophilic Addition): Double Grignard addition to form Symmetric Tertiary Alcohols. Used as steric directing groups in ligand design.
- Pathway C (Weinreb Modulation): Conversion to Weinreb amides to access Unsymmetric Ketones/Secondary Alcohols.

Part 2: Chemical Profile & Technical Specifications

Table 1: Physicochemical Properties of Boc-D-Val-OMe

Property	Specification	Critical Note
CAS Number	58561-04-9	D-isomer specific. Verify against L-isomer (CAS 13511-40-5) to prevent stereochemical errors.
Formula		
MW	231.29 g/mol	
Appearance	Colorless oil or low-melting solid	Often solidifies in freezer storage ().
Boiling Point	@ 0.1 mmHg	High vacuum required for distillation.
Optical Rotation	(c=1, MeOH)	QC Checkpoint: Deviations > indicate partial racemization or Boc cleavage.
Solubility	MeOH, EtOH, THF, DCM, EtOAc	Insoluble in water; wash with brine during workup.
Flash Point		Combustible. Handle in fume hood.

Part 3: Experimental Protocols

Protocol A: Chemoselective Reduction to Boc-D-Valinol

Objective: Synthesis of the primary alcohol without racemization or Boc-deprotection.

Mechanism: Hydride transfer to the ester carbonyl. Standard:

is effective but hazardous. The

method is recommended for safety and scalability.

Reagents

- Boc-D-Val-OMe (1.0 equiv)
- Sodium Borohydride (
 , 2.5 equiv)
- Lithium Chloride (
 , 2.5 equiv)
- Solvent: Ethanol (Absolute) / THF (1:1 mixture)

Step-by-Step Methodology

- Activation Setup: In a dry round-bottom flask under
 , dissolve
 and
 in dry Ethanol/THF. Stir at room temperature (RT) for 30 minutes. Observation: The mixture may become slightly hazy as active lithium borohydride species form in situ.
- Substrate Addition: Cool the mixture to
 (ice bath). Add Boc-D-Val-OMe (dissolved in minimal THF) dropwise over 20 minutes.
 - Control: Maintain internal temperature
 to prevent side reactions.

- Reaction: Allow to warm to RT and stir for 4–6 hours. Monitor by TLC (System: 50% EtOAc/Hexane). Stain with Ninhydrin (active amide) or PMA.
- Quenching (Critical): Cool back to

. Carefully add saturated

solution. Caution: Hydrogen gas evolution.
- Workup: Evaporate bulk organic solvents under reduced pressure. Extract the aqueous residue with EtOAc (

). Wash combined organics with 5% citric acid (removes any trace amine), then brine. Dry over

.
- Purification: The crude product is often pure enough (>95%). If necessary, recrystallize from Ether/Hexane or perform flash chromatography.

Validation:

- ^1H NMR (

): Look for disappearance of methyl ester singlet (

ppm) and appearance of

multiplet (

ppm).
- Chirality Check: Compare

to literature (

for D-Valinol derivative).

Protocol B: Synthesis of Symmetric Tertiary Alcohols (Grignard)

Objective: Introduction of two identical alkyl/aryl groups (e.g., Diphenyl-Valinol derivative).

Mechanism: Double nucleophilic addition. Ester

Ketone

Tertiary Alcohol.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Critical Stereochemical Control

The intermediate ketone is prone to racemization via enolization. To prevent this, the second equivalent of Grignard must add faster than the ketone can enolize.

- Rule: Use large excess of Grignard (3.5–4.0 equiv).

- Rule: Keep temperature low (

to

) during addition.

Step-by-Step Methodology

- Grignard Preparation: Prepare or purchase a fresh solution of Phenylmagnesium Bromide (, 3.0 M in Ether).

- Substrate Solution: Dissolve Boc-D-Val-OMe (1.0 equiv) in anhydrous Ether or THF. Cool to .

- Addition: Add

(4.0 equiv) dropwise. The reaction is exothermic.

- Note: The first equivalent deprotonates the Boc-NH (forming the anion), protecting it. The subsequent equivalents attack the ester.

- Reaction: Stir at

for 2 hours, then allow to warm to RT for 1 hour.

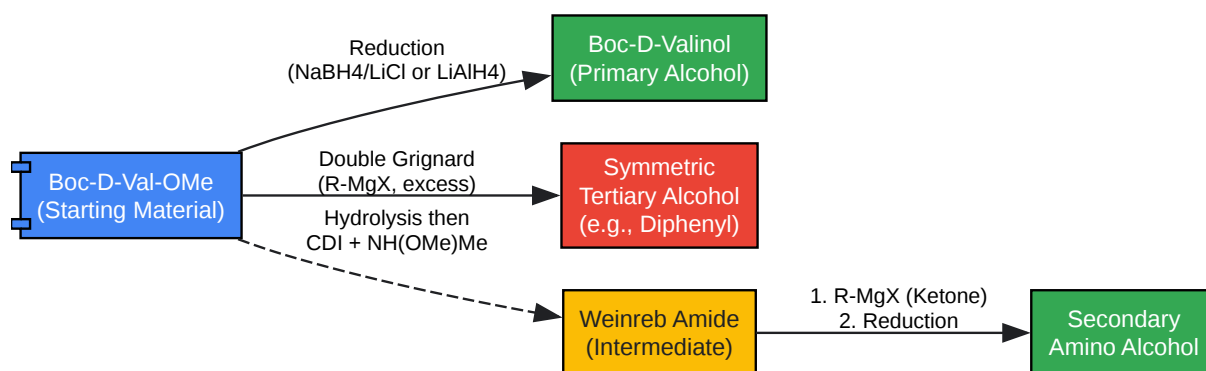
- Quenching: Pour the mixture into an ice-cold mixture of saturated

and crushed ice.

- Avoid: Strong acids (HCl) which will cleave the Boc group immediately.
- Workup: Extract with EtOAc. Wash with brine. Dry and concentrate.
- Purification: Column chromatography is usually required to separate the product from biphenyl byproducts formed from the Grignard reagent.

Part 4: Visualizing the Logic

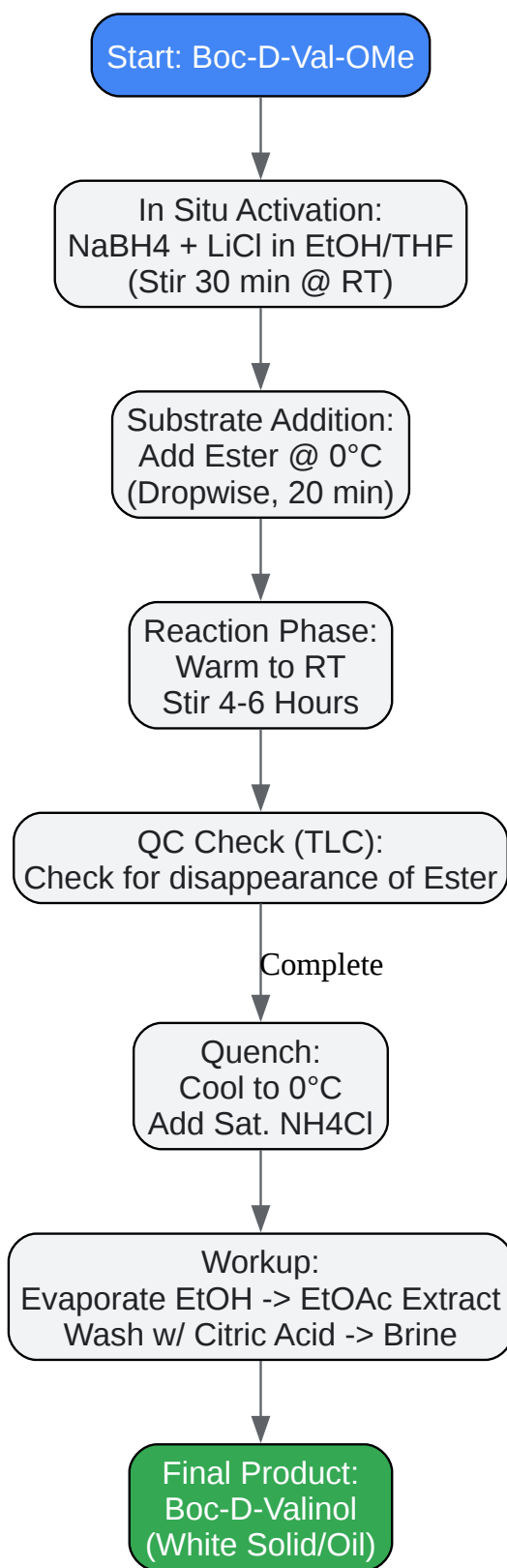
Diagram 1: Divergent Synthetic Pathways from Boc-D-Val-OMe



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Caption: Divergent synthesis map showing access to primary, secondary, and tertiary chiral alcohols from the common ester precursor.

Diagram 2: Workflow for Protocol A (NaBH₄/LiCl Reduction)



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Caption: Step-by-step process flow for the safe reduction of Boc-D-Val-OMe using Sodium Borohydride and Lithium Chloride.

Part 5: References & Authority[5]

- Reduction Protocol (NaBH₄/LiCl): Hamada, Y., et al. "Efficient Reduction of Amino Acid Esters." Chemical & Pharmaceutical Bulletin, 1982. (Classic method validation).
- Grignard Addition Logic: "Reactions of Esters with Grignard Reagents." Chemistry Steps, 2025.[4][5]
- Safety Data: "Boc-D-Valine Safety Data Sheet." Thermo Fisher Scientific, 2025.[4]
- Weinreb Amide Synthesis: "One-Pot Synthesis of Weinreb Amides." Organic Chemistry Portal, 2014.
- General Properties: "Boc-L-Valine methyl ester Product Page" (Stereoisomer comparison). Sigma-Aldrich.[6]

Disclaimer: This guide is for research purposes only. All procedures should be performed by qualified personnel in a controlled laboratory environment with appropriate safety equipment.

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